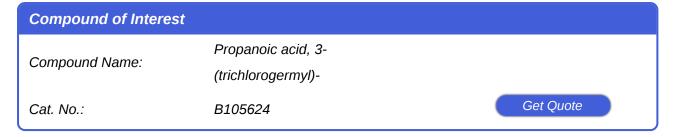


# "Propanoic acid, 3-(trichlorogermyl)-" molecular weight and formula

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An In-depth Technical Guide on Propanoic acid, 3-(trichlorogermyl)-

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Propanoic acid, 3-(trichlorogermyl)-**, a compound of interest for researchers, scientists, and professionals in drug development and materials science.

### **Chemical Identity and Properties**

**Propanoic acid, 3-(trichlorogermyl)-** is an organogermanium compound with the following key identifiers and physicochemical properties.



Property	Value	Reference(s)
Molecular Formula	C3H5Cl3GeO2	[1][2][3]
Molecular Weight	252.04 g/mol	[1][2]
CAS Registry Number	15961-23-6	[1][3]
Synonyms	3-(Trichlorogermyl)propionic acid, β- (Trichlorogermyl)propionic acid, (2- CARBOXYETHYL)TRICHLOR OGERMANE	[1][3]
Canonical SMILES	O=C(O)CCINVALID-LINK (CI)CI	[1]
InChI	InChI=1S/C3H5Cl3GeO2/c4-7(5,6)2-1-3(8)9/h1-2H2,(H,8,9)	[1][2]
InChIKey	NLIJOIUVZBYQRS- UHFFFAOYSA-N	[1][2]
Melting Point	83-85 °C	[1]

#### **Experimental Protocols: Synthesis**

The synthesis of 3-(trichlorogermyl)propanoic acid can be achieved through several methods. The primary routes involve the hydrogermylation of acrylic acid or nucleophilic substitution.

#### **Hydrogermylation of Acrylic Acid**

This method involves the direct addition of a trichlorogermyl group across the double bond of acrylic acid or its derivatives.[4]

- Reaction Mechanism: Germanium(IV) chloride (GeCl<sub>4</sub>) is activated to generate a reactive germanium intermediate. This intermediate, GeCl<sub>3</sub>, then adds to the terminal carbon of the acrylic acid's double bond.
- Key Steps:



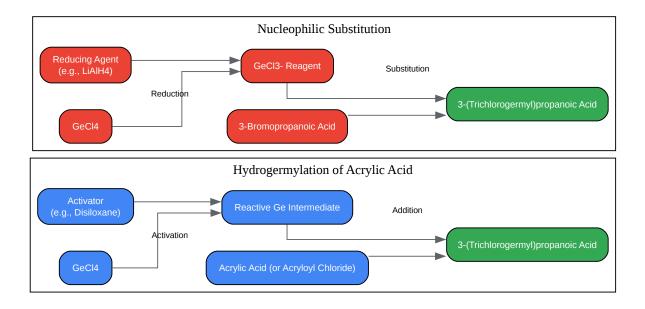
- Activation of GeCl<sub>4</sub>: GeCl<sub>4</sub> reacts with a reducing agent or a disiloxane, such as 1,1,3,3tetramethyldisiloxane, to form the reactive species.
- Addition Reaction: The GeCl<sub>3</sub> group adds to acrylic acid. If acryloyl chloride is used as the starting material, the product is 3-(trichlorogermyl)propionyl chloride, which can then be hydrolyzed to the desired carboxylic acid.[4]
- Reaction Conditions:
  - Temperature: 70–90°C (for the acid chloride synthesis).[4]
  - Catalyst: 1,1,3,3-Tetramethyldisiloxane is used to facilitate the activation of germanium.[4]
  - Solvent: Dichloromethane or anhydrous ether are suitable solvents for this reaction.[4]

#### **Nucleophilic Displacement of Halides**

An alternative synthesis route involves the substitution of a halide at the  $\beta$ -position of propanoic acid with a trichlorogermyl group.[4]

- Example Protocol:
  - Substrate Preparation: The starting material is 3-bromopropanoic acid.
  - Reagent Generation: The GeCl<sub>3</sub><sup>-</sup> reagent is generated in situ through the reduction of GeCl<sub>4</sub> with a reducing agent like lithium aluminum hydride.
  - Reaction: The 3-bromopropanoic acid is treated with the generated GeCl<sub>3</sub><sup>-</sup>, leading to the displacement of the bromide ion and the formation of 3-(trichlorogermyl)propanoic acid.[4]





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Caption: Synthesis pathways for 3-(trichlorogermyl)propanoic acid.

## **Reactivity and Derivatives**

**Propanoic acid, 3-(trichlorogermyl)-** serves as a precursor for other organogermanium compounds. A notable reaction is its conversion to 3-(triphenylgermyl)propanoic acid by substituting the chloro groups with phenyl groups using phenylmagnesium bromide.[4] The electron-withdrawing nature of the chlorine atoms in the trichlorogermyl group enhances its reactivity compared to the bulkier phenyl substituents in the triphenylgermyl derivative.[4]

#### **Potential Applications and Biological Activity**

While detailed biological studies on 3-(trichlorogermyl)propanoic acid are limited, its derivatives and related compounds have shown significant biological and material science applications.

 Material Development and Catalysis: The unique properties of this compound make it a candidate for the development of advanced materials and as a catalyst in specific chemical



reactions.[4]

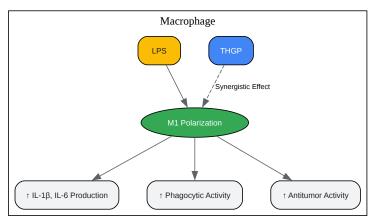
 Antitumor Activity: A study has indicated that 3-(trichlorogermyl)propanoic acid possesses significant antitumor activity, which may be linked to the enhancement of the immune response against cancer cells, including the maturation of natural killer cells.[4]

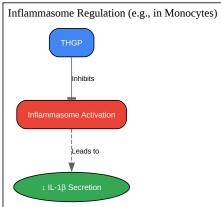
## Related Compounds: 3(Trihydroxygermyl)propanoic Acid (THGP)

3-(Trichlorogermyl)propanoic acid is a precursor to 3-(trihydroxygermyl)propanoic acid (THGP), which is formed through the hydrolysis of the Ge-Cl bonds. THGP has been more extensively studied for its biological effects.

- Anti-inflammatory Properties: THGP has been shown to suppress the activation of the
  inflammasome in human monocytes, inhibiting the secretion of interleukin-1β (IL-1β) and the
  activation of caspase-1.[5] It also interferes with ATP-induced calcium influx in human
  epithelial cells, thereby suppressing pyroptosis, a form of inflammatory cell death.[5]
- Macrophage Polarization: In combination with lipopolysaccharide (LPS), THGP has been found to synergistically promote the differentiation of macrophages to the M1 phenotype.[6]
   This M1 polarization is associated with enhanced phagocytic and antitumor activities, suggesting potential applications in cancer immunotherapy.[6]
- Mechanism of Action: The biological activity of THGP may be related to its ability to form complexes with molecules like adenosine triphosphate (ATP), which could modulate cellular signaling pathways.[5]







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Caption: Hypothesized signaling effects of the related compound THGP.

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